

# Application Note: High-Yield Nitration of 2-Hydroxy-6-methylpyridine

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## Compound of Interest

Compound Name: **2-Hydroxy-6-methyl-3-nitropyridine**

Cat. No.: **B185662**

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## Abstract

This application note details a robust and reproducible experimental procedure for the nitration of 2-hydroxy-6-methylpyridine, a key reaction in the synthesis of various pharmaceutical and agrochemical intermediates.<sup>[1]</sup> The protocol employs a mixture of concentrated sulfuric acid and fuming nitric acid to efficiently install a nitro group onto the pyridine ring, yielding primarily **2-hydroxy-6-methyl-3-nitropyridine**. This method is characterized by its operational simplicity and high yield, making it suitable for both academic research and process development settings.

## Introduction

**2-Hydroxy-6-methyl-3-nitropyridine** is a valuable building block in organic synthesis. The introduction of the nitro group activates the pyridine ring for further functionalization, such as nucleophilic aromatic substitution, and can be a precursor to an amino group through reduction.<sup>[2]</sup> The procedure outlined below provides a standardized method to obtain this compound with consistent results. The reaction proceeds by electrophilic aromatic substitution, where the nitronium ion ( $\text{NO}_2^+$ ), generated in situ from nitric acid and sulfuric acid, attacks the electron-rich pyridine ring.

## Experimental Protocol

### Materials:

- 2-hydroxy-6-methylpyridine
- Concentrated sulfuric acid (98%)
- Fuming nitric acid
- Ice
- Deionized water
- Standard laboratory glassware (round-bottom flask, dropping funnel, beaker, etc.)
- Magnetic stirrer and stir bar
- Ice bath

#### Procedure:

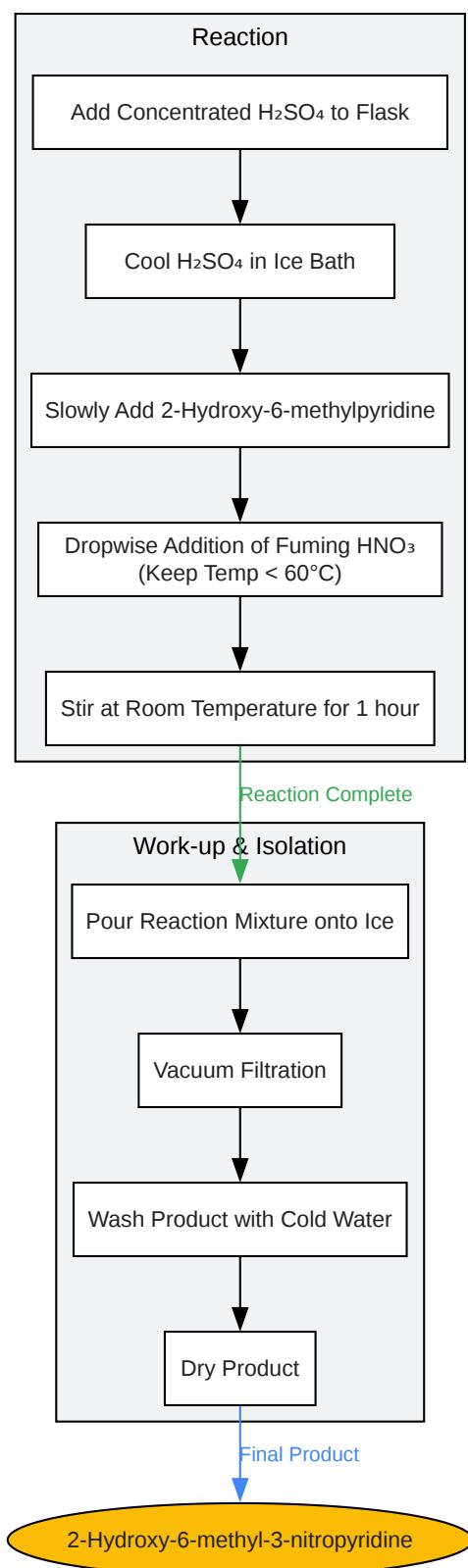
- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar and a dropping funnel, carefully add 300 mL of concentrated sulfuric acid.
- Substrate Addition: Cool the sulfuric acid in an ice bath. Slowly add 152 g (1.4 mol) of 2-hydroxy-6-methylpyridine to the cooled sulfuric acid while stirring.<sup>[3]</sup> Maintain the temperature of the mixture below 10 °C during the addition.
- Nitrating Agent Addition: Once the 2-hydroxy-6-methylpyridine is fully dissolved, begin the dropwise addition of 92 mL (1.47 mol) of fuming nitric acid through the dropping funnel.<sup>[3]</sup> It is critical to control the rate of addition to maintain the internal temperature of the reaction mixture below 60 °C.<sup>[3]</sup>
- Reaction: After the addition of nitric acid is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for 1 hour.<sup>[3]</sup>
- Quenching: Prepare a large beaker with a significant amount of crushed ice (approximately 1000 g). Slowly and carefully pour the reaction mixture onto the ice with vigorous stirring to dissipate the heat of dilution.

- Product Isolation: The product will precipitate out of the acidic solution as a solid. Isolate the solid product by vacuum filtration.
- Washing: Wash the filtered product cake thoroughly with cold deionized water until the washings are neutral to pH paper.
- Drying: Dry the product in a vacuum oven or desiccator to a constant weight.

## Data Summary

Parameter	Value	Reference
2-hydroxy-6-methylpyridine	152 g (1.4 mol)	[3]
Concentrated Sulfuric Acid	300 mL	[3]
Fuming Nitric Acid	92 mL (1.47 mol)	[3]
Reaction Temperature	< 60 °C	[3]
Reaction Time	1 hour	[3]

## Experimental Workflow

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Caption: Workflow for the nitration of 2-hydroxy-6-methylpyridine.

## Safety Precautions

- Concentrated sulfuric acid and fuming nitric acid are extremely corrosive and strong oxidizing agents. Handle with extreme care in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including safety goggles, a face shield, a lab coat, and acid-resistant gloves.
- The addition of reagents is exothermic. Proper temperature control is crucial to prevent runaway reactions.
- Quenching the reaction mixture with ice is highly exothermic. Perform this step slowly and with caution.

## Conclusion

The described protocol provides an effective and scalable method for the nitration of 2-hydroxy-6-methylpyridine. The procedure is straightforward and utilizes common laboratory reagents and equipment. The resulting **2-hydroxy-6-methyl-3-nitropyridine** is a versatile intermediate for further chemical transformations.

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## References

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